

Navigating the Safe Disposal of 1-Chlorodecane: A comprehensive Guide

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Compound of Interest

Compound Name: 1-Chlorodecane

Cat. No.: B1668793

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-chlorodecane**, a halogenated hydrocarbon. Adherence to these procedures is critical due to its potential hazards.

1-Chlorodecane is a combustible liquid that is very toxic to aquatic life with long-lasting effects[1][2][3][4]. Therefore, it is imperative that this chemical be managed as hazardous waste and disposed of in accordance with all applicable local, national, and international regulations[5].

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, ensure that all relevant safety precautions are understood and implemented. Do not handle **1-chlorodecane** until all safety precautions have been read and understood[2][5][6].

Personal Protective Equipment (PPE): When handling **1-chlorodecane**, it is mandatory to wear appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation of vapors.

PPE Category	Specification	Rationale
Hand Protection	Wear protective gloves resistant to 1-chlorodecane.[5][7]	To prevent skin irritation and absorption.
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.[1][5]	To protect against splashes and eye irritation.
Skin and Body Protection	Wear protective clothing to prevent skin contact.[5][7]	To avoid skin irritation from splashes or spills.
Respiratory Protection	Use only in a well-ventilated area or outdoors.[2][5] If ventilation is inadequate, use a NIOSH-approved respirator.	To prevent inhalation of vapors, which may cause dizziness or drowsiness.[2]

Storage and Segregation: Proper storage and segregation of **1-chlorodecane** waste are crucial to prevent hazardous reactions.

- Store in original or other suitable, tightly closed containers in a cool, dry, and well-ventilated area.[1][5][7]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][5][7]
- Store separately from incompatible materials such as strong oxidizing agents and bases.[1][7]
- Crucially, never mix halogenated solvent waste, like **1-chlorodecane**, with non-halogenated organic waste, as this can significantly increase disposal costs and complexity[8][9].

Quantitative Data Summary

The following table summarizes key quantitative data for **1-chlorodecane**, which is essential for its safe handling and disposal.

Property	Value
Flash Point	83 °C / 181.4 °F[1][3]
Boiling Point	223 °C / 433.4 °F[1][3]
Melting Point	-34 °C / -29.2 °F[1][3]
Water Solubility	Insoluble[1][7]
Vapor Pressure	14.1 hPa @ 99 °C[1]

Detailed Disposal Protocol

The primary and recommended method for the disposal of **1-chlorodecane** is to engage a licensed and approved waste disposal company[1][2][5][6]. Do not attempt to dispose of this chemical through standard laboratory drains or as regular trash.

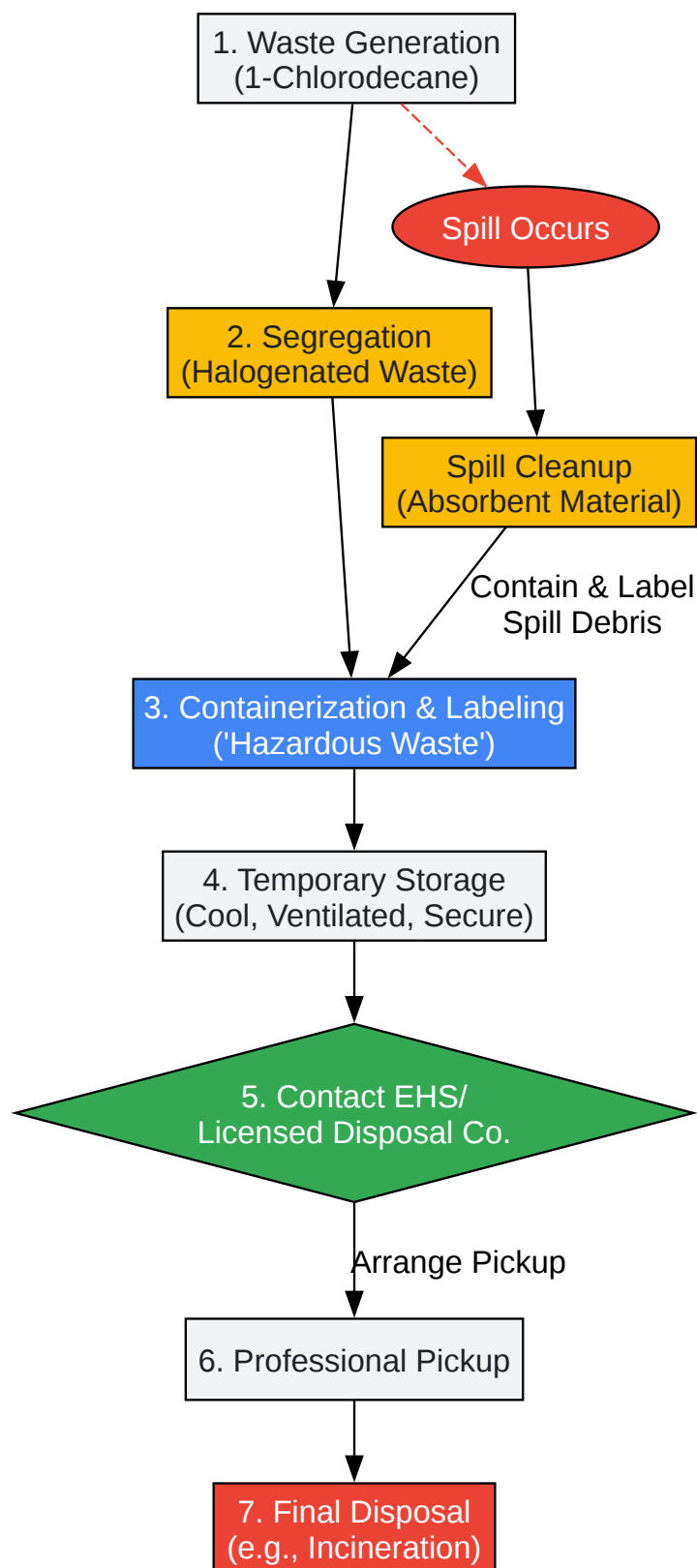
Step-by-Step Disposal Procedure:

- Waste Identification and Segregation:
 - Identify the waste as "Hazardous Waste" and "Halogenated Organic Waste."
 - Ensure the waste **1-chlorodecane** is not mixed with any other waste streams, especially non-halogenated organic waste[5][8][9]. Keep it in its original container if possible[5].
- Container Management:
 - Use a suitable, leak-proof, and clearly labeled container for waste accumulation. The container must be compatible with **1-chlorodecane**.
 - The label should clearly state "Hazardous Waste," "**1-Chlorodecane**," and any other required information as per your institution's and local regulations.
- Spill Management (in case of accidental release):
 - In the event of a spill, immediately contain the spillage.

- Use a non-combustible absorbent material such as sand, earth, or vermiculite to absorb the spilled chemical[5].
- Carefully collect the absorbed material and place it into a suitable, closed container for disposal[5].
- Label the container as "Hazardous Waste - Spill Debris containing **1-Chlorodecane**."
- Do not let the product enter drains, as it is very toxic to aquatic life[1][5].
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide them with the Safety Data Sheet (SDS) for **1-chlorodecane** and any other relevant information.
- Final Disposal Method:
 - The licensed disposal company will typically use high-temperature incineration to destroy the halogenated hydrocarbon in a controlled environment, ensuring that harmful byproducts are not released into the atmosphere[9][10].

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1-chlorodecane**.



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Caption: Logical workflow for the safe disposal of **1-chlorodecane**.

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References

- 1. fishersci.com [fishersci.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.be [fishersci.be]
- 4. 1-Chlorodecane | C₁₀H₂₁Cl | CID 13848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 1-Chlorodecane - Safety Data Sheet [chemicalbook.com]
- 6. 1-Chlorodecane | 1002-69-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 7. 1-Chlorodecane | Properties, Uses, Safety, Suppliers & SDS | Buy High-Purity 1-Chlorodecane Online – China Manufacturer [qiji-chem.com]
- 8. benchchem.com [benchchem.com]
- 9. bucknell.edu [bucknell.edu]
- 10. researchgate.net [researchgate.net]
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